

ethyl indolizine-2-carboxylate molecular structure and numbering

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Compound of Interest

Compound Name: Ethyl Indolizine-2-carboxylate

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An In-depth Technical Guide on Ethyl Indolizine-2-carboxylate

This guide provides a comprehensive overview of the molecular structure, numbering, and key chemical data for **ethyl indolizine-2-carboxylate**, targeted at researchers, scientists, and professionals in drug development.

Molecular Structure and Numbering

Ethyl indolizine-2-carboxylate is a heterocyclic compound featuring an indolizine core. The indolizine skeleton is composed of a fused pyridine and pyrrole ring system.^[1] The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **ethyl indolizine-2-carboxylate**.^[2] The structure is characterized by an ethyl carboxylate group substituted at the 2-position of the indolizine ring.

The standard numbering of the indolizine ring begins at the carbon atom adjacent to the nitrogen in the five-membered ring and proceeds around the pyrrole portion before numbering the carbons of the six-membered ring. The bridgehead nitrogen atom is assigned the number 4.

Below is a diagram illustrating the molecular structure and the official numbering scheme.

Caption: Molecular structure and numbering of **ethyl indolizine-2-carboxylate**.

Quantitative Data

The following tables summarize the key properties of **ethyl indolizine-2-carboxylate**.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[2][3][4]
Molecular Weight	189.21 g/mol	[2][3]
CAS Number	153274-63-6	[2][3][4]
Physical State	Solid	[4]
SMILES	<chem>CCOC(=O)C1=CN2C=CC=CC2=C1</chem>	[2]
InChI Key	QGWGRWMQFFGAQV-UHFFFAOYSA-N	[2]

Table 2: Spectroscopic Data

Type	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ 7.85 (d, J= 6.3 Hz, 1.0 Hz, 1H), 7.80 (s, 1H), 7.36 (d, J = 9.2 Hz, 1H), 6.83 (s, 1H), 6.68 (dd, J = 9.0 Hz, 6.3 Hz, 1H), 6.53 (td, J= 6.9 Hz, 1.2 Hz, 1H), 4.35 (q, J= 7.1 Hz, 2H), 1.38 (t, J= 7.1 Hz, 3H)	[3]

Note: Detailed crystallographic data, such as specific bond lengths and angles for **ethyl indolizine-2-carboxylate**, were not available in the searched literature. Much of the publicly available crystallographic and mass spectrometry data corresponds to its isomer, ethyl indole-2-carboxylate (CAS: 3770-50-1).[5][6][7]

Experimental Protocols

Synthesis of Ethyl Indolizine-2-carboxylate

A documented method for the synthesis of **ethyl indolizine-2-carboxylate** involves the thermal cyclization of an acrylate precursor.^[3]

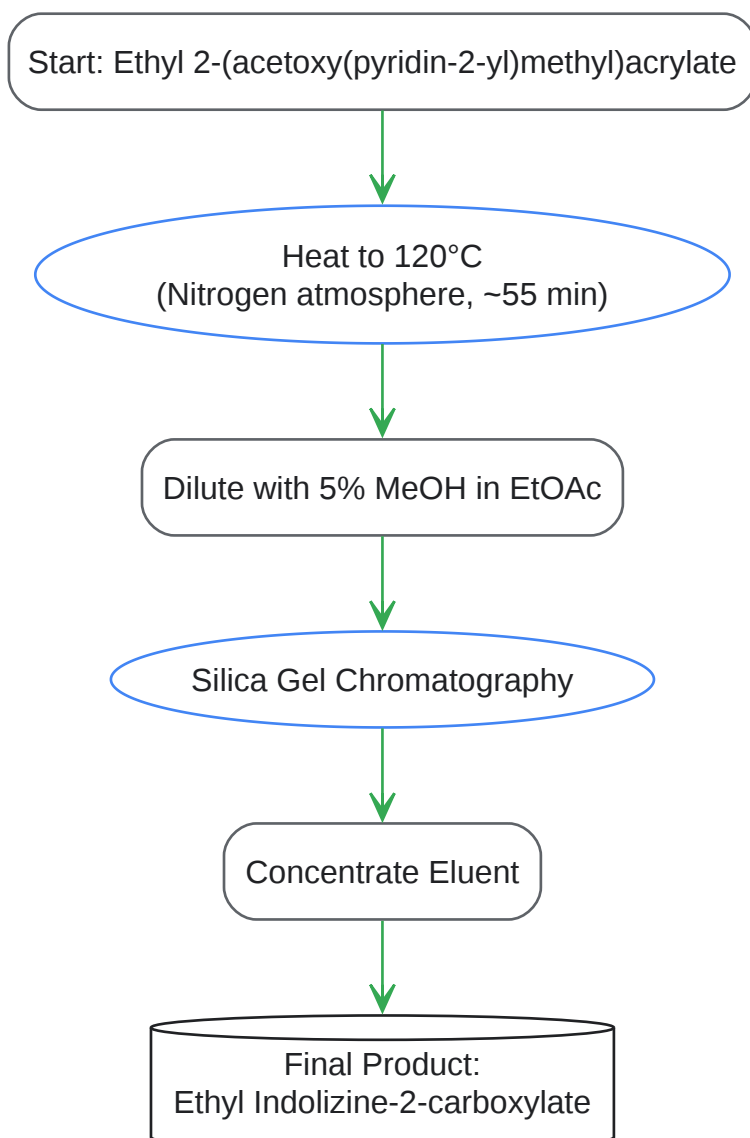
Starting Material: Ethyl 2-(acetoxy(pyridin-2-yl)methyl)acrylate

Procedure:

- Add ethyl 2-(acetoxy(pyridin-2-yl)methyl)acrylate (7.0 g, 28 mmol) to a 25 mL flask.
- Heat the flask to 120 °C under a nitrogen atmosphere, with stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete after approximately 55 minutes.
- Once complete, dilute the reaction mixture with 50 mL of a 5% Methanol:Ethyl Acetate solution.
- Purify the mixture by passing it through a thick pad of silica gel, using 5% Methanol:Ethyl Acetate as the eluent.
- Concentrate the collected eluent to yield the product as a dark solid.

Yield: 4.02 g (21.2 mmol, 75% yield).^[3]

Below is a workflow diagram illustrating the synthesis and purification process.



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Caption: Workflow for the synthesis of **ethyl indolizine-2-carboxylate**.

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